

A Technical Guide to Dodecanamide: Molecular Weight, Formula, and Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dodecanamide

Cat. No.: B072619

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the fundamental physicochemical properties of **Dodecanamide**, with a focus on its molecular weight and chemical formula. It also details standardized experimental protocols for its characterization, catering to the needs of researchers and professionals in drug development and chemical sciences.

Core Properties of Dodecanamide

Dodecanamide, also known as Lauramide, is a fatty acid amide derived from dodecanoic acid (lauric acid). Its core quantitative data are summarized in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₂₅ NO [1] [2] [3] [4] [5] [6]
Molecular Weight	199.33 g/mol [1] [5]
Synonyms	Lauramide, Lauroylamide, n-dodecanamide [1] [2] [4]
CAS Number	1120-16-7 [2] [3] [4]

Experimental Protocols for Characterization

The determination of the molecular weight and the confirmation of the chemical formula of **Dodecanamide** are typically achieved through a combination of mass spectrometry and chromatographic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical method for separating and identifying volatile and semi-volatile organic compounds. For fatty acid amides like **Dodecanamide**, it provides information on purity and molecular weight.

Methodology:

- **Sample Preparation:** A sample of **Dodecanamide** is dissolved in an appropriate organic solvent, such as 2-propanol, to a known concentration. An internal standard may be added for quantitative analysis.^[4]
- **Gas Chromatography:** The dissolved sample is injected into the gas chromatograph. The GC column, often a capillary column like an HP-5MS, separates the components of the sample based on their boiling points and interactions with the stationary phase.^[5] The oven temperature is programmed to ramp up, allowing for the sequential elution of compounds.
- **Electron Ionization (EI):** As the separated components elute from the GC column, they enter the mass spectrometer's ion source. Here, they are bombarded with a high-energy electron beam (typically 70 eV).^{[1][6]} This process, known as electron ionization, causes the molecules to lose an electron, forming a positively charged molecular ion (M^+), and also induces fragmentation.^{[6][7][8]}
- **Mass Analysis:** The resulting ions (the molecular ion and fragment ions) are accelerated into a mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of each ion at a specific m/z value, generating a mass spectrum. The mass spectrum displays the molecular ion peak, which corresponds to the molecular weight of the compound, and a pattern of fragment ion peaks that can be used to elucidate the structure of the molecule.^[8]

Workflow for Chemical Characterization of an Unknown Amide Sample

This comprehensive approach, combining a powerful separation technique with a sensitive detection method, allows for the unambiguous identification and structural elucidation of **Dodecanamide** and other similar compounds. The fragmentation pattern obtained from EI-MS serves as a molecular fingerprint, providing a high degree of confidence in the identification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Electron Ionization | School of Chemical Sciences | Illinois [scs.illinois.edu]
- 2. pubs.aip.org [pubs.aip.org]
- 3. benchchem.com [benchchem.com]
- 4. scribd.com [scribd.com]
- 5. Sample preparation and gas chromatography of primary fatty acid amides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Electron Ionization - Creative Proteomics [creative-proteomics.com]
- 7. bitesizebio.com [bitesizebio.com]
- 8. rroij.com [rroij.com]
- To cite this document: BenchChem. [A Technical Guide to Dodecanamide: Molecular Weight, Formula, and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072619#dodecanamide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com